

An In-depth Technical Guide to the Physical Properties of n-Propyl Carbamate

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Compound of Interest

Compound Name: *Propyl carbamate*

Cat. No.: *B120187*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the core physical properties of **n-propyl carbamate** (CAS No: 627-12-3). The document is intended for researchers, scientists, and professionals in drug development who require detailed and accurate data on this compound. The guide includes a consolidated table of physical properties, detailed experimental protocols for their determination, and a visualization of a key synthesis pathway.

Core Physical Properties of n-Propyl Carbamate

The physical characteristics of **n-propyl carbamate** are crucial for its handling, formulation, and application in various scientific contexts. A summary of its key physical properties is presented in Table 1.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₉ NO ₂	--INVALID-LINK--[1]
Molecular Weight	103.12 g/mol	--INVALID-LINK--[1][2]
Appearance	White solid, prisms	--INVALID-LINK--[3], --INVALID-LINK--[4]
Melting Point	60-63 °C	--INVALID-LINK--[3][5][6]
Boiling Point	196 °C at 760 mmHg92-93 °C at 12 mmHg	--INVALID-LINK--[3][5][6]
Density	1.013 g/cm ³	--INVALID-LINK--[3][5][6]
Refractive Index	1.422	--INVALID-LINK--[5][6]
Water Solubility	7.64 x 10 ⁴ mg/L at 25 °C	--INVALID-LINK--[5]
Solubility in Organic Solvents	Soluble in ethanol and diethyl ether.	--INVALID-LINK--[3]
Vapor Pressure	1 mmHg at 52.4 °C	--INVALID-LINK--[5], --INVALID-LINK--[4]
LogP (Octanol/Water Partition Coefficient)	0.36	--INVALID-LINK--[3]

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of **n-propyl carbamate**.

Melting Point Determination

The melting point of **n-propyl carbamate** is determined using the capillary method. A small, finely powdered sample of the compound is packed into a thin-walled capillary tube, which is then placed in a melting point apparatus.[6] The apparatus is heated slowly, and the temperatures at which the substance begins to melt and completely liquefies are recorded as the melting point range.[7][8]

Boiling Point Determination

The boiling point of **n-propyl carbamate** at atmospheric pressure is determined by distillation. [9] For measurements at reduced pressure, a vacuum distillation setup is employed. The temperature of the vapor that is in equilibrium with the boiling liquid is measured to obtain the boiling point.[1]

Density Measurement

The density of **n-propyl carbamate** can be determined using a pycnometer. The pycnometer is first weighed empty, then filled with the substance, and weighed again. The volume of the substance is determined by calibrating the pycnometer with a liquid of known density, such as water. The density is then calculated by dividing the mass of the substance by its volume.

Refractive Index Measurement

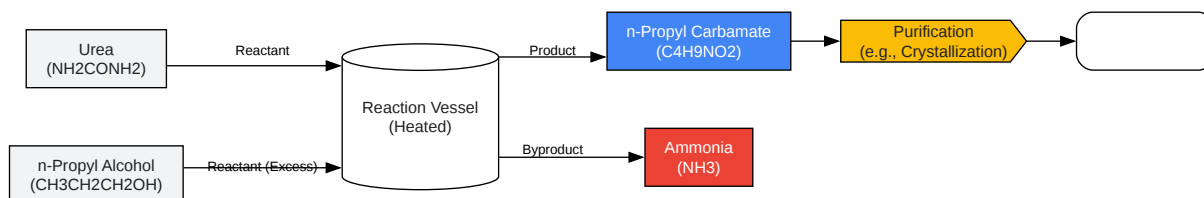
The refractive index of **n-propyl carbamate** is measured using an Abbe refractometer. A few drops of the molten substance are placed on the prism of the refractometer. Light is passed through the sample, and the angle of refraction is measured. The refractive index is then read directly from the instrument's scale. The temperature must be controlled and recorded as the refractive index is temperature-dependent.[10]

Solubility Determination

The solubility of **n-propyl carbamate** in water and organic solvents is determined by the saturation shake-flask method. An excess amount of the solid is added to a known volume of the solvent in a flask. The flask is then agitated in a constant temperature bath until equilibrium is reached. The saturated solution is filtered, and the concentration of **n-propyl carbamate** in the filtrate is determined by a suitable analytical method, such as high-performance liquid chromatography (HPLC).[11]

Synthesis of n-Propyl Carbamate

One of the earliest and most straightforward methods for the synthesis of **n-propyl carbamate** is the reaction of urea with an excess of n-propyl alcohol.[2] The reaction involves the nucleophilic attack of the alcohol on the carbonyl group of urea, leading to the formation of the carbamate and ammonia as a byproduct.



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Synthesis of n-**Propyl Carbamate** from Urea and n-Propyl Alcohol.

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